

A Technical Guide to the Spectroscopic Characterization of Ethyl Thiazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl thiazole-4-carboxylate*

Cat. No.: B022499

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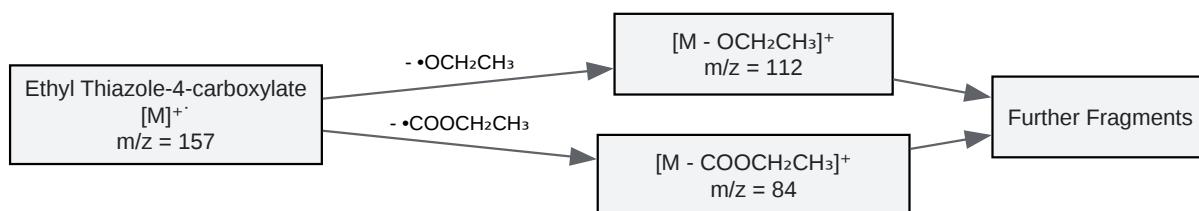
This in-depth guide provides a comprehensive overview of the spectroscopic data of **ethyl thiazole-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and drug development. As a Senior Application Scientist, this document is structured to offer not just raw data, but a deeper understanding of the underlying principles and experimental considerations essential for accurate compound characterization.

Introduction

Ethyl thiazole-4-carboxylate (CAS No. 14527-43-6) is a versatile intermediate used in the synthesis of a wide array of biologically active molecules. Its structural elucidation and purity assessment are paramount, relying heavily on a combination of spectroscopic techniques. This guide will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for this compound, providing both foundational knowledge and practical insights for laboratory professionals.

Molecular Structure

The structural integrity of **ethyl thiazole-4-carboxylate** is the foundation of its chemical reactivity and biological activity. A clear visualization of its atomic arrangement is crucial for interpreting its spectroscopic signatures.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of Ethyl Thiazole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022499#spectroscopic-data-of-ethyl-thiazole-4-carboxylate-nmr-ir-mass-spec]

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